

# 3-Mercaptohexan-1-ol-d5 CAS number and identifiers

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## Compound of Interest

Compound Name: 3-Mercaptohexan-1-ol-d5

Cat. No.: B12385844

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## In-Depth Technical Guide: 3-Mercaptohexan-1-ol-d5

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Mercaptohexan-1-ol-d5**, a deuterated isotopologue of the potent aroma compound 3-Mercaptohexan-1-ol. While a specific CAS number for the d5 variant is not publicly cataloged, this document details the identifiers and extensive properties of the non-deuterated parent compound, outlines its synthesis and analytical applications, and describes its biochemical significance, particularly in the context of enology. The use of deuterated standards like **3-Mercaptohexan-1-ol-d5** is crucial for accurate quantification in complex matrices.<sup>[1][2][3][4][5]</sup>

## Core Identifiers and Properties

While a dedicated CAS number for **3-Mercaptohexan-1-ol-d5** is not readily available, the identifiers for the parent compound, 3-Mercaptohexan-1-ol, are well-established. This deuterated variant is primarily utilized as an internal standard in analytical chemistry for the precise quantification of its non-deuterated counterpart.

Table 1: Identifiers for 3-Mercaptohexan-1-ol

Identifier	Value
CAS Number	51755-83-0
FEMA Number	3850
JECFA Number	545
Molecular Formula	C <sub>6</sub> H <sub>14</sub> OS
Molecular Weight	134.24 g/mol
IUPAC Name	3-sulfanylhexan-1-ol

Table 2: Physicochemical Properties of 3-Mercaptohexan-1-ol

Property	Value
Boiling Point	250 °C
Flash Point	100 °C
Density	0.97 g/cm <sup>3</sup>
Refractive Index	1.479-1.481
Water Solubility	Insoluble
pKa	10.49 ± 0.10 (Predicted)
LogP	1.64

## Synthesis and Experimental Protocols

The synthesis of **3-Mercaptohexan-1-ol-d5** is not explicitly detailed in publicly available literature. However, based on synthetic routes for related deuterated thiol precursors in wine research, a plausible pathway can be inferred.<sup>[2][6][7]</sup> A common strategy involves the use of a deuterated starting material in a multi-step synthesis. For instance, starting with a deuterated analogue of a precursor like (E)-2-hexenal would lead to the formation of the deuterated thiol.<sup>[8]</sup>

## Experimental Protocol: Quantification of 3-Mercaptohexan-1-ol in Wine using 3-Mercaptohexan-1-ol-d5 Internal Standard

This protocol outlines a general procedure for the analysis of 3-Mercaptohexan-1-ol in a wine matrix using a stable isotope dilution assay (SIDA) with GC-MS, a common application for **3-Mercaptohexan-1-ol-d5**.<sup>[1][3][9]</sup>

### 1. Sample Preparation and Derivatization:

- To a 10 mL wine sample, add a known concentration of **3-Mercaptohexan-1-ol-d5** as the internal standard.
- The thiols are then converted to more stable and volatile derivatives. A common method is derivatization with pentafluorobenzyl bromide (PFBBr) or similar reagents.<sup>[10]</sup>
- The derivatization is typically carried out in a buffered solution at a controlled pH and temperature.

### 2. Extraction:

- The derivatized compounds are extracted from the aqueous wine matrix using solid-phase extraction (SPE) with a suitable sorbent.
- The sorbent is then washed to remove interfering compounds.
- The analytes are eluted with an appropriate organic solvent.

### 3. Instrumental Analysis (GC-MS):

- The extract is concentrated and injected into a gas chromatograph coupled to a mass spectrometer (GC-MS).
- Gas Chromatography (GC) Conditions: A capillary column suitable for separating volatile sulfur compounds is used. The oven temperature is programmed to achieve optimal separation.

- **Mass Spectrometry (MS) Conditions:** The mass spectrometer is operated in selected ion monitoring (SIM) mode to enhance sensitivity and selectivity. Specific ions for both the native analyte and the deuterated internal standard are monitored.

#### 4. Quantification:

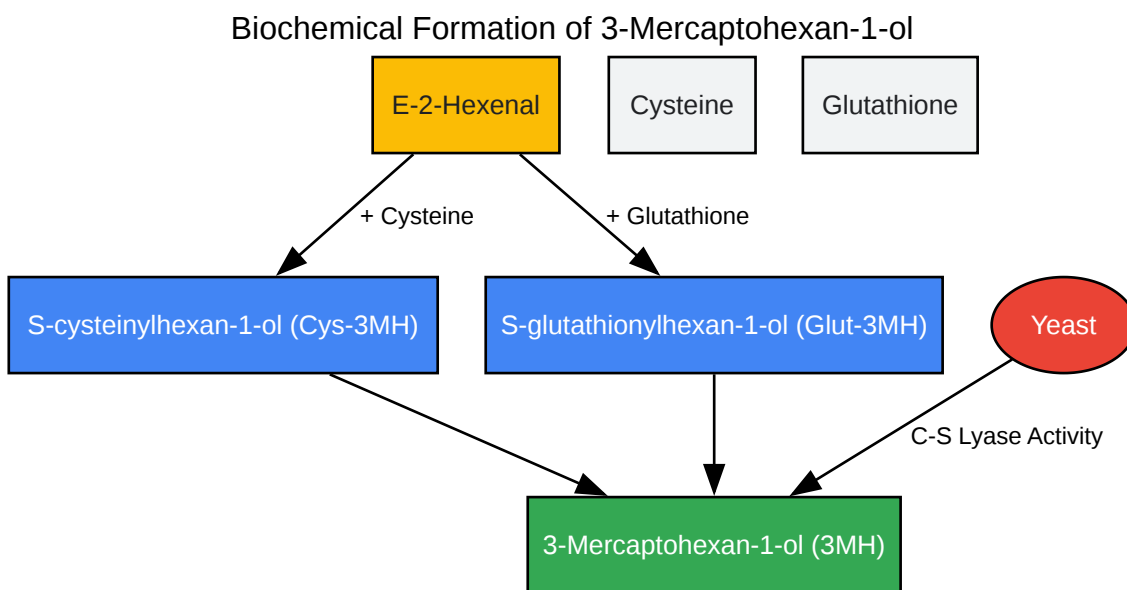
- The concentration of 3-Mercaptohexan-1-ol in the original sample is calculated by comparing the peak area ratio of the native analyte to the deuterated internal standard against a calibration curve prepared with known concentrations of the analyte and a constant concentration of the internal standard.

## Biochemical Pathways and Logical Relationships

3-Mercaptohexan-1-ol is a significant aroma compound in many wines, particularly Sauvignon blanc, contributing to their characteristic tropical fruit notes. Its formation is a complex biochemical process that occurs in grapes and during fermentation.[\[11\]](#)[\[12\]](#)[\[13\]](#)

The primary pathway involves the transformation of non-volatile precursors present in the grape must. The key precursors are S-3-(hexan-1-ol)-L-cysteine (Cys-3MH) and S-3-(hexan-1-ol)-glutathione (Glut-3MH).[\[11\]](#)[\[14\]](#) These precursors are, in turn, formed from the reaction of (E)-2-hexenal with cysteine and glutathione, respectively.[\[8\]](#)[\[11\]](#) During fermentation, yeast enzymes, specifically carbon-sulfur lyases, cleave these precursors to release the volatile 3-Mercaptohexan-1-ol.[\[7\]](#)

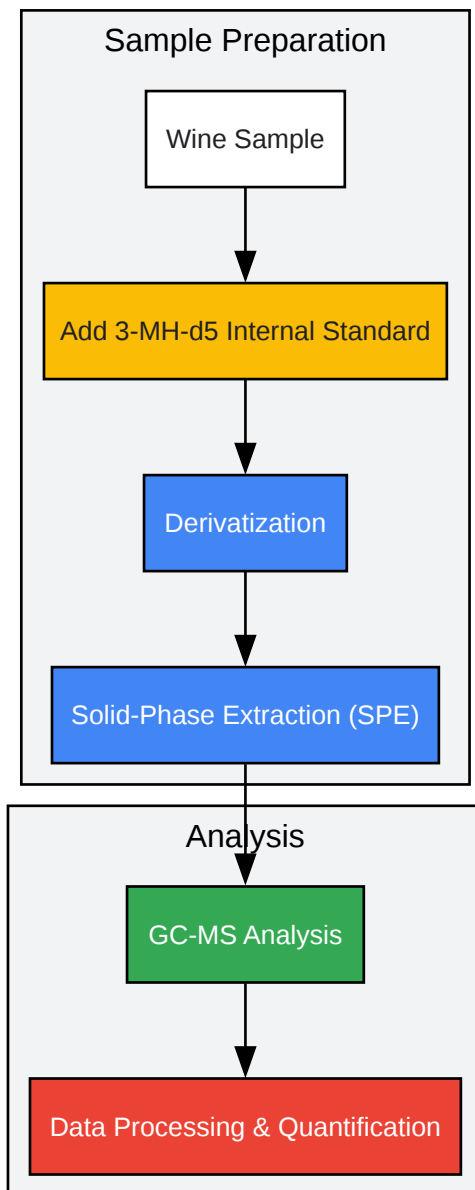
Below are Graphviz diagrams illustrating the biochemical formation pathway and a typical analytical workflow.



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Caption: Biochemical pathway of 3-Mercaptohexan-1-ol formation in grapes and wine.

## Analytical Workflow for 3-Mercaptohexan-1-ol



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